

An In-Depth Technical Guide to C18:1 Glucosyl Ceramide-d5

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Compound of Interest

Compound Name: C18:1 Glucosyl ceramide-d5

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the structure, properties, and biological significance of **C18:1 Glucosyl ceramide-d5**, a deuterated analog of the naturally occurring C18:1 Glucosyl ceramide. This document details its chemical characteristics, its role in biological systems, and its application in research, particularly in the field of lipidomics.

Core Structure and Chemical Properties

C18:1 Glucosyl ceramide-d5 is a synthetic, deuterated version of glucosylceramide, a simple glycosphingolipid. It consists of a glucose molecule linked to a ceramide backbone. The ceramide portion is composed of a sphingosine base (d18:1) N-acylated with an oleic acid (C18:1). The "-d5" designation indicates that five deuterium atoms have been incorporated into the molecule, typically at the terminal methyl group of the sphingosine tail, to increase its mass for use as an internal standard in mass spectrometry-based analyses.

The IUPAC name for a common isomer is (Z)-N-[(E,2S,3R)-17,17,18,18,18-pentadeuterio-3-hydroxy-1-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoctadec-4-en-2-yl]octadec-9-enamide^[1].

Table 1: Physicochemical Properties of **C18:1 Glucosyl ceramide-d5**

Property	Value	Source
Molecular Formula	C ₄₂ H ₇₄ D ₅ NO ₈	[2][3]
Molecular Weight	~731.11 g/mol	[2][3]
Appearance	Powder	[3]
Storage Temperature	-20°C	[3]
Purity	>99% (TLC)	[3]

Biological Significance of Glucosylceramide

Glucosylceramide is a pivotal molecule in cellular biology, serving both structural and signaling roles. It is the precursor for the synthesis of a vast array of complex glycosphingolipids, including gangliosides and globosides.

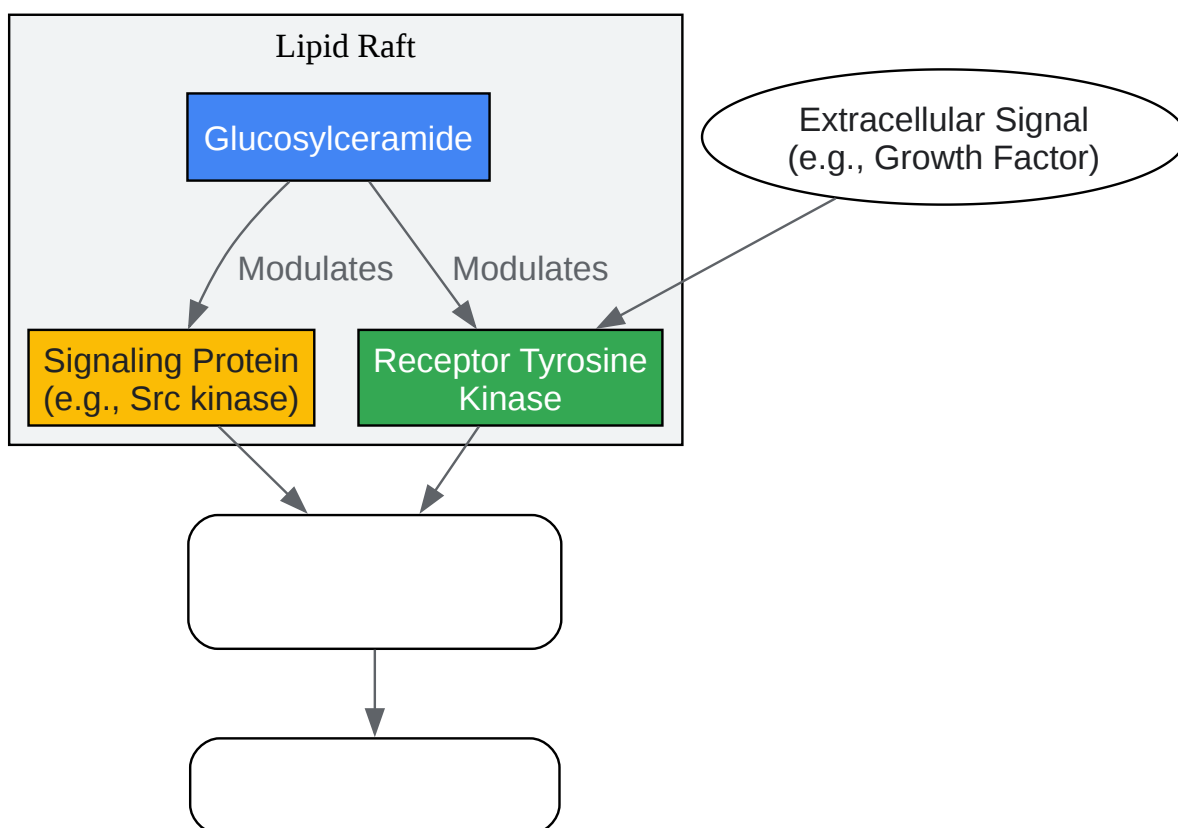
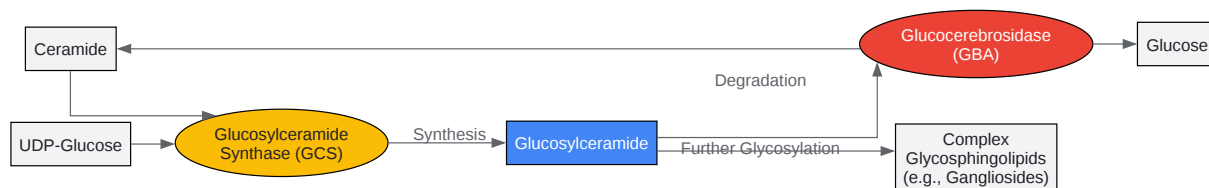
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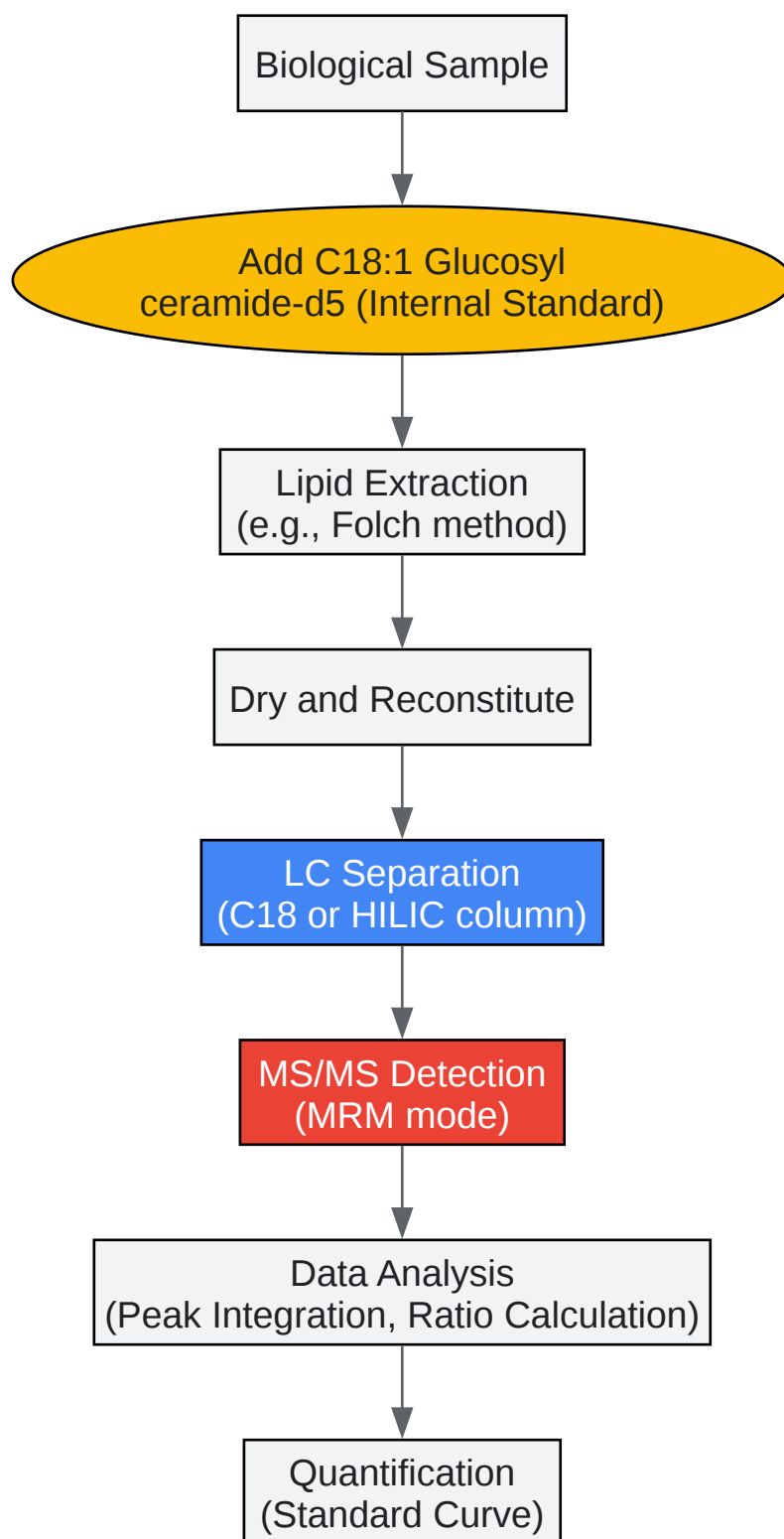
- **Membrane Structure and Fluidity:** Glucosylceramides are integral components of cellular membranes, contributing to their integrity and fluidity. They are particularly enriched in lipid rafts, which are specialized membrane microdomains involved in signal transduction.
- **Cell Signaling:** Glucosylceramide and its metabolites are bioactive molecules that participate in various signaling pathways, regulating processes such as cell growth, differentiation, and apoptosis (programmed cell death).
- **Disease Involvement:** Dysregulation of glucosylceramide metabolism is implicated in several diseases. For instance, the accumulation of glucosylceramide is a hallmark of Gaucher disease, a lysosomal storage disorder. It is also involved in the pathogenesis of some cancers and skin disorders.

Metabolic Pathway of Glucosylceramide

Glucosylceramide is synthesized in the endoplasmic reticulum and the Golgi apparatus. The primary pathway involves the transfer of a glucose molecule from UDP-glucose to a ceramide

backbone, a reaction catalyzed by the enzyme glucosylceramide synthase (GCS).





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References

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